

Personal protective equipment for handling 4-Isopropylaniline

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Compound of Interest

Compound Name: 4-Isopropylaniline

Cat. No.: B126951

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Essential Safety and Handling Guide for 4-Isopropylaniline

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **4-Isopropylaniline** (CAS No. 99-88-7). The following procedural guidance is designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Summary

4-Isopropylaniline is a combustible liquid that can cause skin, eye, and respiratory irritation.[1] [2] It is classified as toxic if it comes into contact with skin or is swallowed and may cause harm to organs through prolonged or repeated exposure.[3] It is also considered very toxic to aquatic life with long-lasting effects.[4] Absorption into the body may lead to the formation of methemoglobin.[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **4-Isopropylaniline**. Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[2]

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.[2][4]	Protects against splashes and vapors causing serious eye irritation.[1][2]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).[2]	Prevents skin contact, as the substance is toxic and causes skin irritation.[3][4]
Skin and Body Protection	Protective clothing, including a lab coat or a complete suit protecting against chemicals.[4][5]	Provides a barrier against accidental skin exposure.[4]
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood.[1][4] If ventilation is inadequate, use a NIOSH/MSHA approved respirator with an appropriate filter (e.g., N95 or type ABEK).	Protects against inhalation of vapors which can cause respiratory irritation.[1][2]

Operational and Disposal Plan

A systematic approach is crucial for safety. The following step-by-step procedures cover the lifecycle of handling **4-Isopropylaniline** in a laboratory setting.

Step 1: Preparation and Safe Handling

- Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **4-Isopropylaniline**. [4]
- Ensure Proper Ventilation: Always handle this chemical in a well-ventilated area or under a certified chemical fume hood to keep airborne concentrations low. [1][4]
- Assemble PPE: Don all required personal protective equipment as detailed in the table above. [1][4]

- Prepare Workspace: Ensure an eyewash station and safety shower are nearby and accessible.[4] Remove all potential sources of ignition, as the material is a combustible liquid.[1][4]
- Handling: Avoid contact with skin, eyes, and clothing.[1] Do not breathe vapors or mist.[4] Take measures to prevent the buildup of electrostatic charge.[2] After handling, wash hands and any exposed skin thoroughly.[1]

Step 2: Storage

- Container: Keep the container tightly closed when not in use.[1][3]
- Location: Store in a cool, dry, and well-ventilated area.[3][4]
- Compatibility: Store away from incompatible materials such as strong oxidizing agents and strong acids.[2][4]
- Environmental Conditions: Protect from direct sunlight and store under an inert atmosphere, as the substance is light and air-sensitive.[3][4]

Step 3: Spill Management

- Evacuate: Evacuate non-essential personnel from the spill area.[2]
- Ventilate & Remove Ignition Sources: Ensure adequate ventilation and remove all sources of ignition.[1][2]
- Contain Spill: Prevent further leakage if it is safe to do so.[1] Use an inert absorbent material (e.g., dry sand, vermiculite) to soak up the spill.[1][4]
- Collect Waste: Collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[1][2]
- Decontaminate: Clean the spill area thoroughly.
- Environmental Protection: Do not allow the product to enter drains or surface water.[1][4]

Step 4: Disposal

- **Waste Classification:** This material and its container must be disposed of as hazardous waste.[4]
- **Licensed Disposal:** All waste materials should be disposed of via a licensed waste disposal company.[2] This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[2]
- **Regulatory Compliance:** Observe all federal, state, and local environmental regulations for disposal.[1] Do not reuse empty containers.[1]

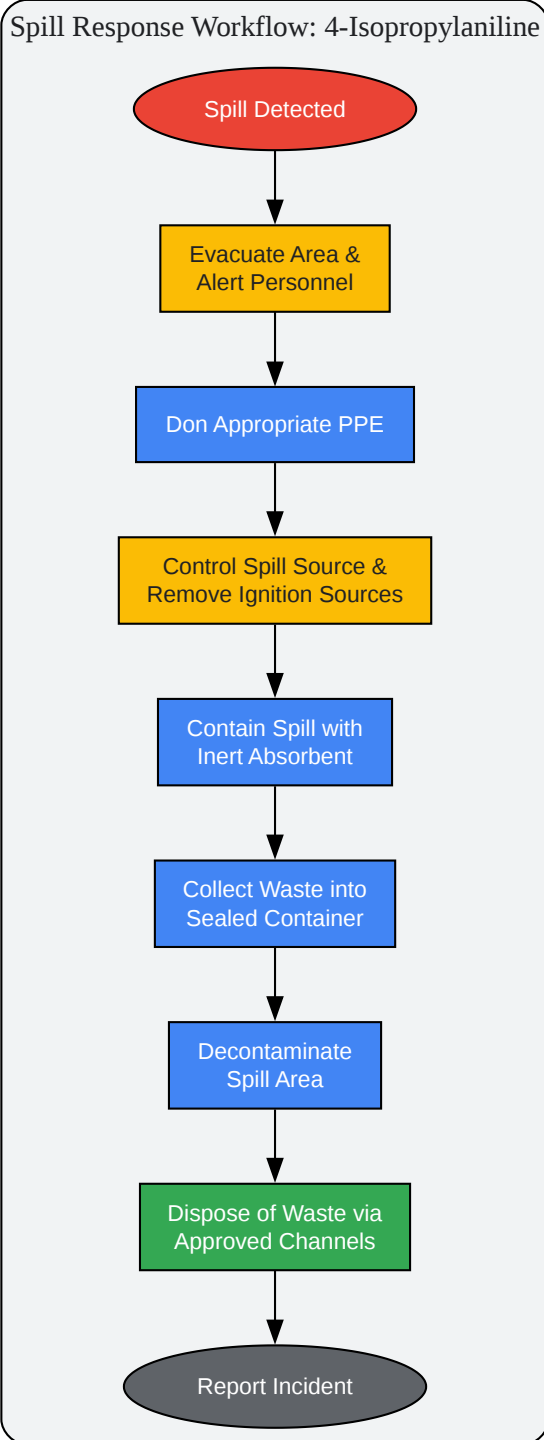
Quantitative Data Summary

The following table summarizes key physical and chemical properties of **4-Isopropylaniline**.

Property	Value
CAS Number	99-88-7[1]
Molecular Formula	C ₉ H ₁₃ N[1]
Molecular Weight	135.21 g/mol [1]
Appearance	Liquid; Colorless to brown or dark red[3][6]
Boiling Point	226-228 °C[1]
Melting Point	-63 °C[1]
Flash Point	92 °C (197.6 °F) - closed cup[1][4]
Density	0.989 g/mL at 25 °C[1]
Solubility in Water	Insoluble[3]
Vapor Density	4.66 (Air = 1)[4]

Procedural Workflow Visualization

The following diagram illustrates the logical workflow for responding to a **4-Isopropylaniline** spill, a critical and immediate safety procedure.



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